

Synthesis protocols using Methyl 5-cyano-2-methylnicotinate as an intermediate

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Compound of Interest

Compound Name: Methyl 5-cyano-2-methylnicotinate

Cat. No.: B12982978

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Application Note: **Methyl 5-cyano-2-methylnicotinate** as a Divergent Scaffold in Medicinal Chemistry

Executive Summary & Strategic Value

Methyl 5-cyano-2-methylnicotinate (CAS: 132924-46-8) is a high-value pyridine scaffold utilized extensively in the synthesis of Histone Deacetylase (HDAC) inhibitors and Tyrosine Kinase Inhibitors (TKIs) (e.g., EGFR/HER2 targeting agents).^{[1][2]}

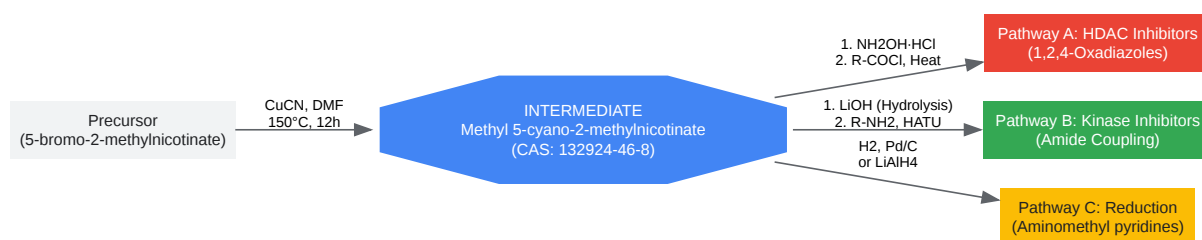
Its strategic value lies in its orthogonal functionalization vectors:

- C3-Ester: A "soft" electrophile ready for hydrolysis, reduction, or direct amidation to form the hinge-binding motif of kinase inhibitors.^{[1][2]}
- C5-Nitrile: A latent "warhead" precursor.^{[1][2][3]} It is robust against standard ester manipulations but can be selectively activated to form amidoximes (precursors to 1,2,4-oxadiazoles), tetrazoles, or reduced to primary amines.
- C2-Methyl: Provides a handle for lateral lithiation or oxidative functionalization, though typically left intact to provide steric bulk in the ATP-binding pocket.^{[1][2][3]}

This guide provides validated protocols for synthesizing this intermediate and utilizing it to construct bioactive heterocycles.

Synthesis Workflow Visualization

The following diagram illustrates the divergent utility of the scaffold, mapping the protocols detailed in this guide.



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Figure 1: Divergent synthetic pathways starting from **Methyl 5-cyano-2-methylnicotinate**.^[1]^[2]

Protocol Module A: Synthesis of the Intermediate

If the intermediate is not purchased, it is best synthesized via Rosenmund–von Braun cyanation of the 5-bromo precursor.^[1]^[2]

Safety Alert: This reaction involves Cyanide salts and high heat.^[1]^[2]^[3] Perform strictly in a well-ventilated fume hood with a cyanide antidote kit available.^[1]^[2]

Reagents:

- Methyl 5-bromo-2-methylnicotinate (1.0 equiv)^[1]^[2]
- Copper(I) Cyanide (CuCN) (2.0 equiv)^[1]^[2]
- DMF (Anhydrous, degassed)

Step-by-Step Procedure:

- Setup: Charge a dried round-bottom flask with Methyl 5-bromo-2-methylnicotinate (e.g., 3.33 g, 14.5 mmol) and CuCN (2.60 g, 29.0 mmol).
- Solvation: Add anhydrous DMF (30 mL). Seal the flask and purge with Nitrogen () for 15 minutes.
- Reaction: Heat the mixture to 150°C with vigorous stirring. Maintain for 12–16 hours.
 - Checkpoint: Monitor via TLC (Hexane:EtOAc 3:1).[\[1\]](#)[\[2\]](#)[\[3\]](#) The starting bromide is less polar than the cyano product.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Workup (Critical for Copper Removal):
 - Cool to room temperature (RT).
 - Dilute with EtOAc (100 mL) and filter through a pad of Celite to remove copper salts.[\[1\]](#)[\[2\]](#)
 - Wash: Wash the filtrate with 10% aqueous (2x) to chelate residual copper (turns blue), followed by brine.
- Purification: Dry over , concentrate, and purify via flash chromatography (Gradient: 0-40% EtOAc in Hexanes).
 - Yield: Expected 65–75% as a white/off-white solid.[\[1\]](#)[\[2\]](#)

Protocol Module B: The "Warhead" Construction (HDAC Inhibitor Route)

This protocol describes the conversion of the C5-nitrile into a 1,2,4-oxadiazole ring, a key pharmacophore in HDAC inhibitors (similar to the chemistry used in novel agents described in WO2017014321).

Step 1: Amidoxime Formation

The nitrile is first converted to an amidoxime using hydroxylamine.^{[1][2][3]}

Reagents:

- **Methyl 5-cyano-2-methylnicotinate** (1.0 equiv)^{[1][2]}
- Hydroxylamine hydrochloride (
) (3.0 equiv)^{[1][2]}
- Triethylamine (
) (3.0 equiv)^{[1][2]}
- Ethanol (EtOH)^{[1][2]}

Procedure:

- Dissolve the intermediate (1.0 g) in EtOH (10 mL).
- Add
followed by
.^{[1][2][3]}
- Stir at 80°C for 2–4 hours.
 - Mechanism:^{[1][2][3][4]} Nucleophilic attack of hydroxylamine on the nitrile carbon.^{[1][2]}
- Concentrate to dryness.^{[1][2][3]} Resuspend in water, filter the precipitate, and dry.^[5]
 - Product: Methyl 5-(N'-hydroxycarbamimidoyl)-2-methylnicotinate.^{[1][2][3]}

Step 2: Cyclization to 1,2,4-Oxadiazole

The amidoxime is coupled with an acyl chloride and cyclized.

Procedure:

- Dissolve the amidoxime (1.0 equiv) in Toluene/Pyridine (10:1).[1][2][3]
- Add the desired Acyl Chloride (e.g., Benzoyl chloride, 1.1 equiv).
- Heat to 110°C (Reflux) for 12 hours.
- Workup: Evaporate solvent. Dissolve residue in EtOAc, wash with 1N HCl (to remove pyridine), then Sat.
- .
- Result: The C5 position now hosts a biologically active 1,2,4-oxadiazole ring, while the C3 ester remains intact for further derivatization.

Protocol Module C: Scaffold Extension (Kinase Inhibitor Route)[1][2]

For kinase inhibitors, the C3 ester is typically hydrolyzed to the acid and coupled to an amine (the "tail" of the inhibitor).

Challenge: Hydrolyze the ester without hydrolyzing the nitrile.

Optimized Protocol (LiOH Controlled Hydrolysis):

- Dissolution: Dissolve **Methyl 5-cyano-2-methylnicotinate** (1.0 equiv) in THF/Water (3:1).
- Reagent: Add LiOH monohydrate (1.1 equiv—Strict stoichiometry is vital).
- Conditions: Stir at 0°C to RT for 2–3 hours.
 - Note: Avoid heating.[1][2][3] Heating with strong base will hydrolyze the nitrile to the amide/acid.[1][2]
- Quench: Acidify carefully with 1N HCl to pH 3–4. The acid product usually precipitates.[1][2][3]
- Coupling (Amide Bond):

- React the crude acid with an amine (e.g., aniline derivative) using HATU (1.2 equiv) and DIPEA (3.0 equiv) in DMF.[1]

Analytical Data Profile

Parameter	Specification / Observation
Appearance	White to off-white crystalline solid
Molecular Weight	176.17 g/mol
¹ H NMR (DMSO-d ₆)	δ 9.15 (d, 1H, H ₆), 8.65 (d, 1H, H ₄), 3.90 (s, 3H, OMe), 2.80 (s, 3H, Ar-Me)
IR Spectrum	~2230 cm ⁻¹ (CN stretch, sharp), ~1725 cm ⁻¹ (Ester C=O)
Solubility	Soluble in DMSO, DMF, DCM, EtOAc.[4][5][6][7] Poorly soluble in water.[1][2][3]

References

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- Kinase Inhibitor Scaffold:WO2023185468A1 - Compound used as kinase inhibitor and use thereof.[1][2][3] (2023).[1][2][3] Google Patents. [Link](#)
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- Cyanation Protocol:**Methyl 5-cyano-2-methylnicotinate** synthesis. (2016).[1][2][3][8] ChemicalBook / CN104163786B.[1][2][3] [Link](#)

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